

Technical Safety & Handling Guide: 1-Boc-3-chloroacetylindole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Boc-3-Chloroacetylindole

CAS No.: 916818-18-3

Cat. No.: B1372495

[Get Quote](#)

Document ID: TS-SDS-916818-18-3 | Version: 2.0 | Status: Active Target Audience: Medicinal Chemists, Process Safety Engineers, HSE Officers

Executive Summary

This guide functions beyond a standard Safety Data Sheet (SDS). It is a technical whitepaper designed for researchers utilizing **1-Boc-3-chloroacetylindole** (CAS: 916818-18-3). This compound is not merely a reagent; it is a reactive electrophilic intermediate containing an

-haloketone motif.

While the tert-butoxycarbonyl (Boc) group provides stability to the indole nitrogen, the chloroacetyl moiety at the C3 position renders this molecule a potent alkylating agent. It possesses high reactivity toward biological nucleophiles (cysteine thiols, DNA nitrogens), necessitating containment strategies equivalent to high-potency active pharmaceutical ingredients (HPAPIs) until diluted or reacted.

Part 1: Physicochemical Identity & Profile

Scientific Integrity Note: The stability of this compound is kinetically determined. The electron-withdrawing nature of the Boc group slightly reduces the electron density of the indole ring, but the

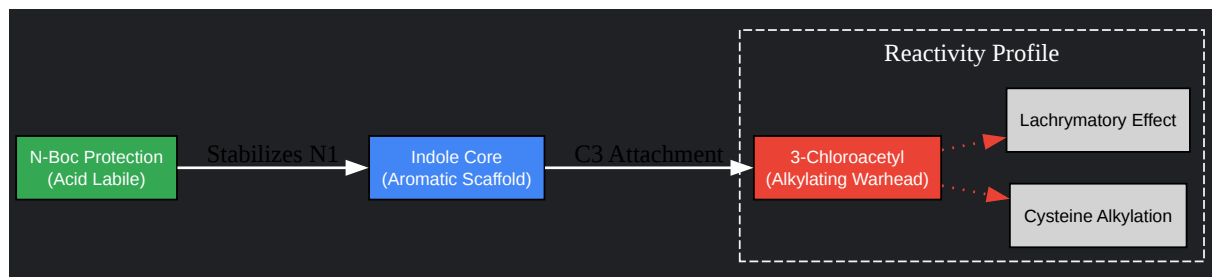
-chloro ketone remains highly susceptible to nucleophilic attack and hydrolysis.

Chemical Identity Table

Parameter	Data
Chemical Name	tert-butyl 3-(2-chloroacetyl)indole-1-carboxylate
CAS Number	916818-18-3
Molecular Formula	
Molecular Weight	293.75 g/mol
Physical State	Solid (Powder/Crystalline)
Color	White to Off-white / Pale Yellow
Solubility	Soluble in DCM, DMSO, DMF; Insoluble in water (hydrolyzes)
Melting Point	125–130 °C (Decomposes)
Purity Marker	¹ H-NMR (Absence of broad singlet at ~4.0-5.0 ppm indicates hydrolysis)

Structural Visualization

The following diagram illustrates the core connectivity and the "warhead" (reactive site) responsible for its pharmacological utility and safety hazards.



[Click to download full resolution via product page](#)

Figure 1: Structural decomposition highlighting the reactive chloroacetyl "warhead" responsible for toxicity.[1][2]

Part 2: Hazard Characterization & Toxicology

The Mechanism of Toxicity (The "Why")

Standard SDSs list hazards; this section explains the causality. **1-Boc-3-chloroacetylindole** acts as a direct-acting alkylator.

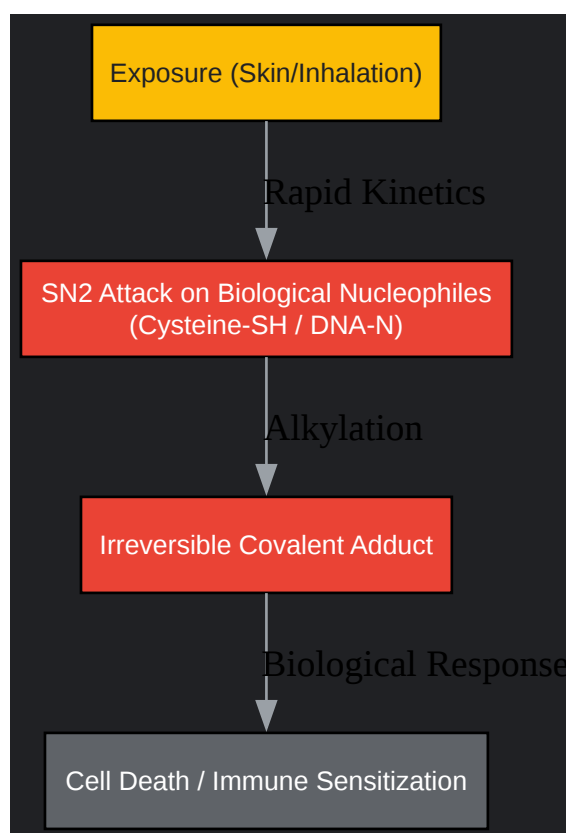
- **Electrophilicity:** The carbonyl adjacent to the chlorine creates a highly electrophilic methylene carbon ().
- **Biological Target:** Upon contact with skin or mucous membranes, this carbon undergoes an reaction with nucleophilic residues (primarily Thiol groups on proteins).
- **Consequence:** This irreversible covalent bonding triggers an immune response (sensitization) and cell death (necrosis/chemical burn).

GHS Classification & Risk Assessment

Hazard Class	Category	Hazard Statement	Mechanism
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation	Alkylation of keratinocytes
Eye Damage/Irritation	Cat 2A	H319: Causes serious eye irritation	Corrosive to corneal epithelium
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation	Mucosal alkylation (Lachrymator)
Sensitization	Watchlist	Potential Skin Sensitizer	Hapten formation via protein binding

Toxicological Pathway Diagram

This self-validating logic flow demonstrates why "washing with water" alone is insufficient for decontamination.



[Click to download full resolution via product page](#)

Figure 2: Toxicological mechanism. The rapid SN2 reaction necessitates barrier protection rather than reliance on post-exposure washing.

Part 3: Strategic Handling & Storage Protocols

Engineering Controls

- Primary Barrier: All handling of the solid powder must occur within a Chemical Fume Hood or Powder Containment Enclosure.
- Airflow: Maintain face velocity > 0.5 m/s.
- Static Control: Use an anti-static gun or ionizer bar during weighing, as static discharge can disperse the fine powder, increasing inhalation risk.

Personal Protective Equipment (PPE) Matrix

- Gloves: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Nitrile (minimum 5 mil) or Neoprene.
 - Rationale:
 - haloketones can permeate thin latex/nitrile rapidly. The air gap between gloves provides a breakthrough buffer.
- Respiratory: If working outside a hood (not recommended), use a full-face respirator with P100 (HEPA) + Organic Vapor cartridges. The organic vapor cartridge captures the lachrymatory vapors, while P100 stops the dust.

Storage Integrity

- Temperature: Store at 2–8 °C (Refrigerated). Long-term storage at -20 °C is preferred to prevent de-Boc degradation.
- Atmosphere: Store under Argon or Nitrogen.

- Segregation: Keep away from strong bases (causes polymerization) and amines (causes rapid exothermic reaction).

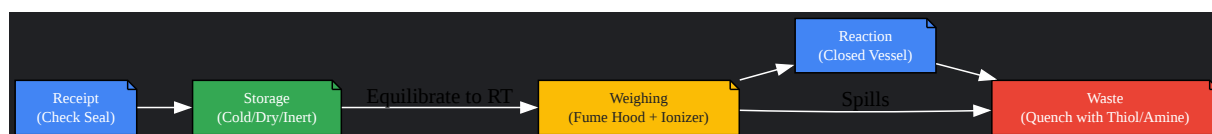
Part 4: Emergency Response & Waste Management Decontamination (The "Quench" Protocol)

Unlike standard spills where "absorb and sweep" is cited, this compound requires chemical deactivation to ensure safety.

Spill Cleanup Algorithm:

- Isolate: Evacuate the immediate area.
- PPE: Don full PPE (Double gloves, goggles, lab coat).
- Cover: Gently cover the powder with a paper towel to prevent dust.
- Quench: Wet the towel with a 10% aqueous solution of Sodium Thiosulfate or a dilute Ammonium Hydroxide solution.
 - Chemistry: The thiosulfate or ammonia acts as a sacrificial nucleophile, reacting with the chloroacetyl group to form a non-toxic water-soluble adduct.
- Wait: Allow 15 minutes for the reaction to complete.
- Disposal: Wipe up and dispose of as hazardous chemical waste.

Handling Workflow Diagram



[Click to download full resolution via product page](#)

Figure 3: Lifecycle management of **1-Boc-3-chloroacetylindole** from receipt to disposal.[3]

Part 5: Synthesis & Application Context

Why use this reagent? In drug discovery, **1-Boc-3-chloroacetylindole** is a critical intermediate for synthesizing indole-based peptidomimetics and kinase inhibitors. The chloroacetyl group serves as a linker that can be displaced by amines, thiols, or alcohols to build complex heterocyclic libraries.

Reaction Monitoring:

- TLC: Use 20% Ethyl Acetate in Hexanes. The product usually stains with UV and Vanillin (Indole characteristic).
- LCMS: Monitor for the mass $[M+H]^+ = 294$. Note that in acidic LCMS buffers, the Boc group may cleave, showing a mass of 194 (3-chloroacetylindole).

References

- PubChem. (2025).[4] Compound Summary: **1-Boc-3-chloroacetylindole** (CAS 916818-18-3).[3][5] National Library of Medicine. [[Link](#)]
- ECHA. (2024). C&L Inventory: General Hazards of alpha-halo ketones. European Chemicals Agency.[4] [[Link](#)]
- National Institutes of Health (NIH). (2015). Synthetic Access to Aromatic α -Haloketones. PMC. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [Frontiers | Case report: Occupational poisoning incident from a leak of chloroacetyl chloride in Jinan, Shandong, China \[frontiersin.org\]](#)

- [2. What is the hazard of Chloroacetyl chloride to humans?_Chemicalbook \[chemicalbook.com\]](#)
- [3. 916818-18-3|1-Boc-3-Chloroacetylindole|BLD Pharm \[bldpharm.com\]](#)
- [4. tert-butyl 3-\(2-oxoethyl\)-1H-indole-1-carboxylate | C15H17NO3 | CID 51032748 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. chemwhat.com \[chemwhat.com\]](#)
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 1-Boc-3-chloroacetylindole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1372495/docs#technical-safety-handling-guide-1-boc-3-chloroacetylindole\]](https://www.benchchem.com/product/b1372495/docs#technical-safety-handling-guide-1-boc-3-chloroacetylindole)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check